

# Personal protective equipment for handling 2-Amino-8-oxononanoic acid hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-8-oxononanoic acid  
hydrochloride

Cat. No.: B15557092

[Get Quote](#)

## Essential Safety and Handling Guide for 2-Amino-8-oxononanoic acid hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **2-Amino-8-oxononanoic acid hydrochloride** (CAS No: 2984160-77-0). Adherence to these procedures is critical for ensuring personal safety and minimizing environmental impact in the laboratory setting.

## Hazard Identification and Classification

**2-Amino-8-oxononanoic acid hydrochloride** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects<sup>[1]</sup>.

Hazard Statement	GHS Classification	Precautionary Statements
Harmful if swallowed	Acute toxicity, Oral (Category 4)	P264: Wash skin thoroughly after handling.[1] P270: Do not eat, drink or smoke when using this product.[1] P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1] P330: Rinse mouth.[1]
Very toxic to aquatic life with long lasting effects	Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	P273: Avoid release to the environment.[1] P391: Collect spillage.[1]

## Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following operational protocol is essential for the safe handling of **2-Amino-8-oxononanoic acid hydrochloride**.

### Preparation and Engineering Controls:

- Ventilation: Always handle this compound in a well-ventilated area. The use of a certified chemical fume hood is strongly recommended to avoid inhalation of any dust or aerosols[1].
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and unobstructed before beginning any work[1].
- Gather Materials: Prepare all necessary equipment and reagents before handling the compound to minimize movement and potential for spills.

### Personal Protective Equipment (PPE):

The following personal protective equipment is mandatory to prevent exposure.

PPE Category	Equipment
Eye and Face Protection	Chemical splash goggles with side-shields[1]. A face shield is recommended when there is a significant risk of splashing.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber)[1]. Always check the manufacturer's glove compatibility charts.
Body Protection	A chemical-resistant laboratory coat or apron. Impervious clothing is recommended[1].
Respiratory Protection	A suitable respirator should be used if significant dust or aerosol generation is anticipated outside of a fume hood[1].

## Handling:

- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin and eyes[1].
- **Weighing and Transfers:** Conduct all weighing and solution preparation within a chemical fume hood to prevent the generation of dust and aerosols[1].
- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound[1].

## Storage:

- **Conditions:** Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition[1]. Keep the container tightly sealed.
- **Temperature:** For long-term stability, store the powder at -20°C and solutions at -80°C[1].

## Disposal Plan

Proper disposal of **2-Amino-8-oxononanoic acid hydrochloride** is crucial to prevent environmental contamination.

## Waste Collection:

- **Hazardous Waste:** This compound must be disposed of as hazardous chemical waste. Do not dispose of it down the drain or in regular trash[2].
- **Container:** Collect waste in a designated and properly labeled hazardous waste container. The container should be compatible with organic acids. A high-density polyethylene (HDPE) or glass container is recommended[2].
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**2-Amino-8-oxononanoic acid hydrochloride**"[2].

## Spill Management:

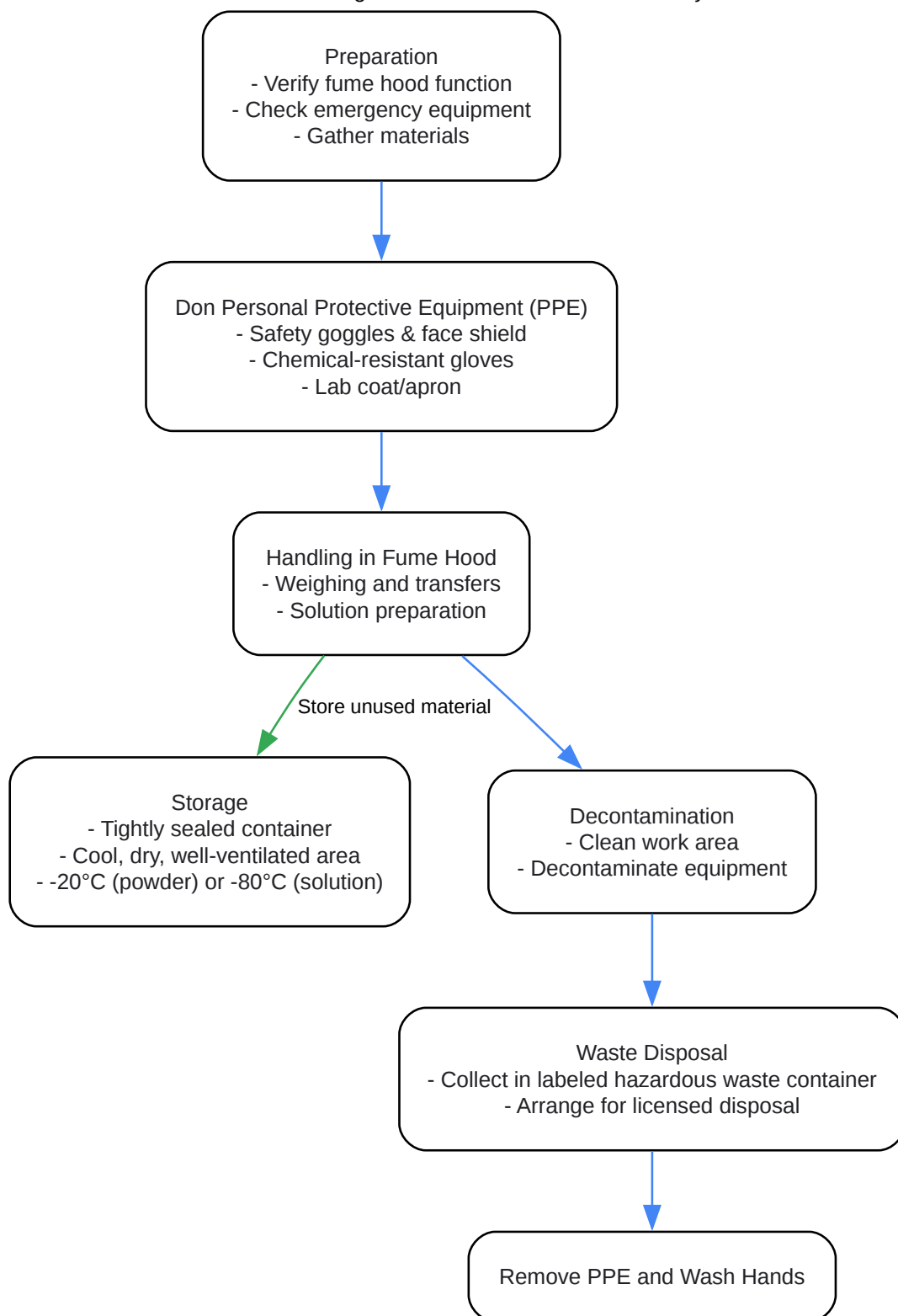
- **Containment:** In the event of a spill, contain the material with an inert absorbent such as sand or vermiculite.
- **Collection:** Carefully collect the absorbed material into a suitable container for disposal.
- **Decontamination:** Decontaminate the spill area and any affected equipment.

## Final Disposal:

- **Licensed Disposal:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor[1][2].

## Experimental Workflow

## Workflow for Safe Handling of 2-Amino-8-oxononanoic acid hydrochloride

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2-Amino-8-oxononanoic acid hydrochloride**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Amino-8-oxononanoic acid HCl|MSDS [dcchemicals.com]
- 2. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Amino-8-oxononanoic acid hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15557092#personal-protective-equipment-for-handling-2-amino-8-oxononanoic-acid-hydrochloride]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)